

comparative study of lanthanide separation using nitrate-based systems

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A Comparative Guide to Lanthanide Separation in Nitrate-Based Systems

The separation of lanthanides is a significant challenge in chemistry and materials science due to their similar ionic radii and chemical properties. Nitrate-based systems are widely employed for this purpose, leveraging subtle differences in complex formation and solvation of the lanthanide ions. This guide provides a comparative overview of various techniques for lanthanide separation in nitrate media, supported by experimental data and detailed methodologies.

Solvent Extraction

Solvent extraction is a predominant industrial method for lanthanide separation. It involves the distribution of lanthanide ions between an aqueous nitrate phase and an immiscible organic phase containing an extractant.

Quaternary Ammonium and Phosphonium Nitrate Extractants

Basic extractants such as the nitrate forms of Aliquat 336 (trialkylmethylammonium chloride) and Cyphos IL 101 (trihexyl(tetradecyl)phosphonium chloride) have been investigated for

lanthanide separation.[1] A notable characteristic of these systems is the "negative sequence" of extraction, where the extraction efficiency is highest for the lighter lanthanides (e.g., La^{3+}) and lowest for the heavier ones (e.g., Lu^{3+}).[1] This is in contrast to the "positive sequence" typically observed with other extractants.

The lanthanide ions are extracted into the organic phase as anionic pentanitrato complexes, $[\text{Ln}(\text{NO}_3)_5]^{2-}$. [1] The charge is neutralized by two cations from the extractant in the outer coordination sphere.[1]

Experimental Protocol: Solvent Extraction with Quaternary Ammonium Nitrates[1]

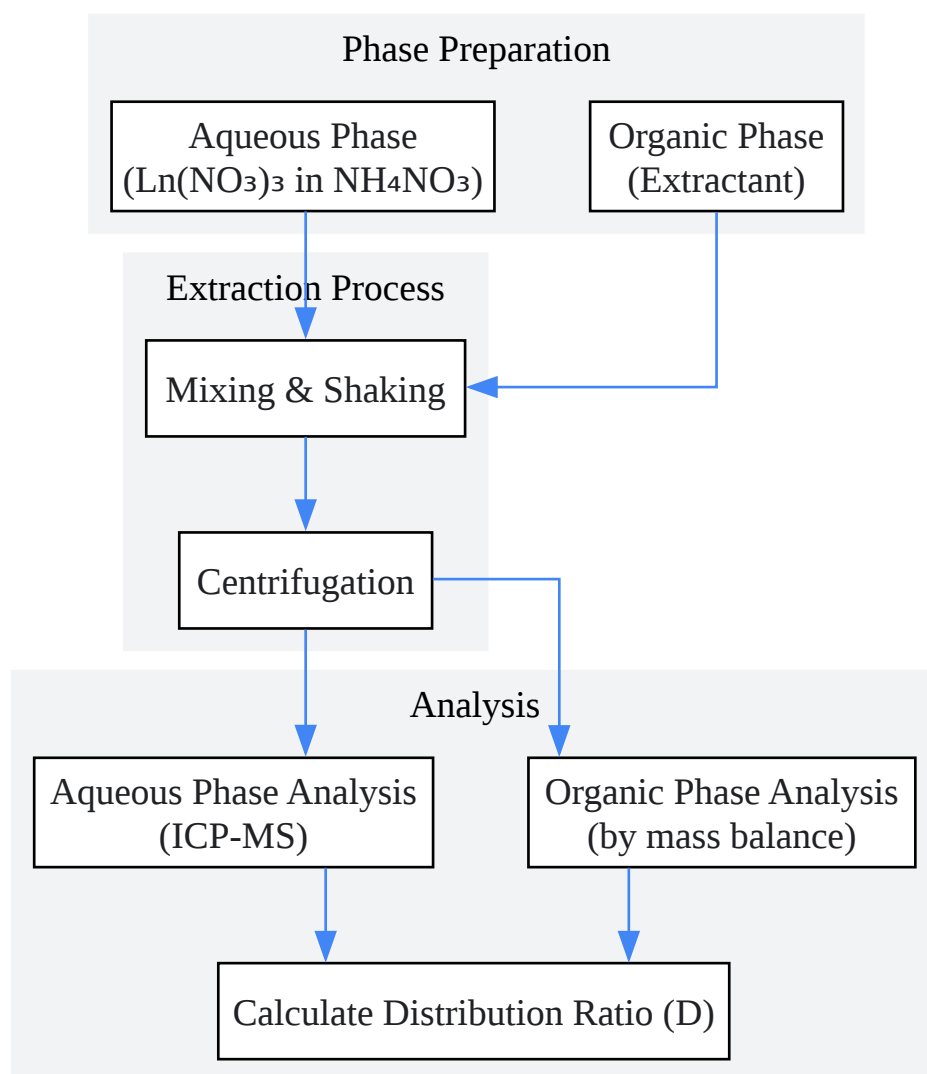
- **Aqueous Phase Preparation:** An aqueous feed solution is prepared containing the lanthanide nitrates at a specific concentration (e.g., 0.01 M) in a matrix of ammonium nitrate (e.g., 5 M NH_4NO_3).
- **Organic Phase Preparation:** The extractant, such as Aliquat 336, is converted to its nitrate form ($[\text{A336}][\text{NO}_3]$) and used as the organic phase, sometimes diluted in a suitable solvent.
- **Extraction:** Equal volumes of the aqueous and organic phases are mixed and shaken vigorously for a set time (e.g., 1 hour) to reach equilibrium.
- **Phase Separation:** The mixture is centrifuged to ensure complete phase separation.
- **Analysis:** The concentration of lanthanides in the aqueous phase before and after extraction is determined by a suitable analytical technique, such as Inductively Coupled Plasma Mass Spectrometry (ICP-MS). The concentration in the organic phase is calculated by mass balance.
- **Distribution Ratio (D):** The distribution ratio is calculated as the ratio of the total concentration of the metal in the organic phase to its total concentration in the aqueous phase at equilibrium.

Table 1: Distribution Ratios (D) for Lanthanide Extraction with $[\text{A336}][\text{NO}_3]$ [1]

Lanthanide	Distribution Ratio (D) in 5 M NH ₄ NO ₃
La	>100
Ce	~80
Pr	~60
Nd	~50
Sm	~30
Eu	~20
Gd	~15
Tb	~10
Dy	~8
Ho	~6
Er	~4
Tm	~3
Yb	~2
Lu	~1.5

Note: The data presented is an approximation based on graphical representation in the source literature.

The following diagram illustrates the general workflow for a solvent extraction experiment.



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Solvent Extraction Workflow

Other Extractants

- **Cyanex 572:** This extractant, a mixture of bis(2,4,4-trimethylpentyl)phosphinic acid and 2-ethylhexylphosphonic acid mono-2-ethylhexyl ester, has shown promise for lanthanide separation from nitrate media in three-component systems (hexane–isopropanol–water).^[2]
- **DMDOHEMA:** N,N'-dimethyl-N,N'-dioctyl-2-hexyloxymalonamide (DMDOHEMA) has been studied for the extraction of lanthanides from nitric acid solutions. The extraction mechanism

can shift from cation exchange to a solvation mechanism at higher nitric acid concentrations.
[3]

- Binary Extractants: Mixtures of extractants, such as Cyanex 272 and methyltrioctylammonium, can exhibit synergistic effects, leading to high extraction efficiency for rare earth elements from nitrate media.[4]

Ion Exchange Chromatography

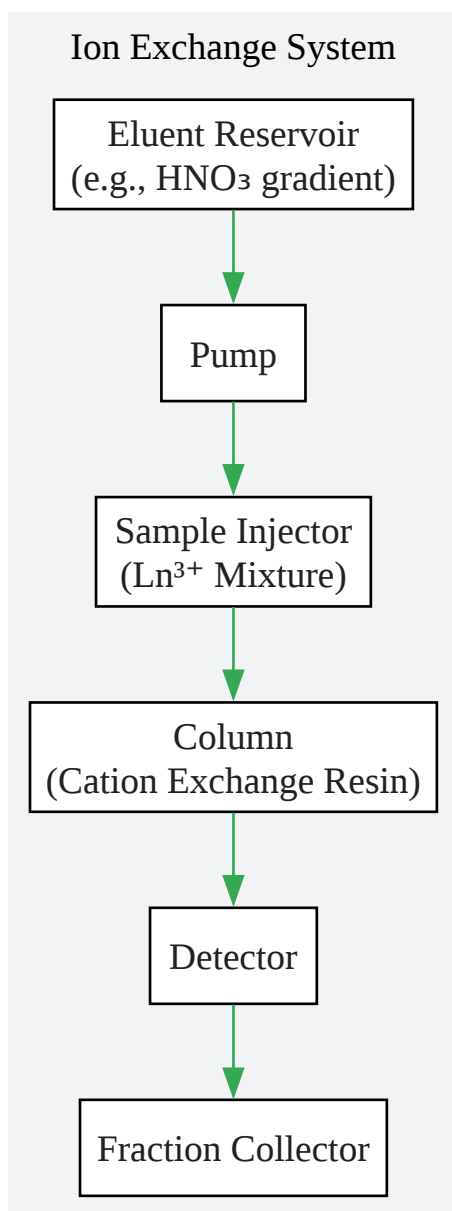
Ion exchange chromatography is a powerful technique for high-purity lanthanide separation. It relies on the differential affinity of lanthanide ions for an ion exchange resin.

In a typical process, a mixture of lanthanide ions is loaded onto a cation exchange resin column.[5][6] The lanthanides are then selectively eluted by a complexing agent, often referred to as an eluent. The stability of the lanthanide-eluent complex is a key factor in the separation, with ions forming more stable complexes eluting faster.[7]

Experimental Protocol: Lanthanide Separation by Cation Exchange Chromatography[8]

- Column Preparation: A chromatography column is packed with a suitable cation exchange resin (e.g., Dowex-50).[6]
- Sample Loading: The lanthanide mixture, dissolved in a low molarity nitric acid solution (e.g., 0.01 M HNO_3), is loaded onto the column.[8]
- Elution: The lanthanides are eluted using a gradient of increasing nitric acid concentration or with a solution of a complexing agent like α -hydroxyisobutyric acid (α -HIBA) or ethylenediaminetetraacetic acid (EDTA).[8][9][10]
- Fraction Collection: The eluate is collected in fractions.
- Analysis: The concentration of each lanthanide in the collected fractions is determined to construct an elution profile.

The following diagram depicts a typical ion exchange chromatography setup.



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Ion Exchange Chromatography

Table 2: Elution Order and Relative Retention Times in Cation Exchange Chromatography

Lanthanide	Ionic Radius (pm)	Elution Order	Relative Retention Time
Lu	86.1	First	Shortest
Yb	86.8		
Tm	88.0		
Er	89.0		
Ho	90.1	Decreasing	Increasing
Dy	91.2	Ionic	Retention
Tb	92.3	Radius	Time
Gd	93.8	Last	Longest
Eu	94.7		
Sm	95.8		
Nd	98.3		
Pr	99		
Ce	101		
La	103.2		

Note: This table represents the general trend. The actual retention times depend on specific experimental conditions such as eluent composition, pH, flow rate, and column dimensions.

Precipitation and Crystallization

Selective precipitation or crystallization of lanthanide-nitrate clusters is an emerging area of research for lanthanide separation.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#) This method exploits differences in the formation and stability of polynuclear lanthanide complexes. For instance, nitrate-decorated hexanuclear clusters with the core $[\text{Ln}_6(\mu_6\text{-O})(\mu_3\text{-OH})_8]^{8+}$ have been shown to selectively incorporate heavier rare earth elements during precipitation from aqueous solutions.[\[11\]](#)[\[12\]](#)[\[14\]](#)

Experimental Protocol: Selective Precipitation of Lanthanide-Nitrate Clusters[\[11\]](#)

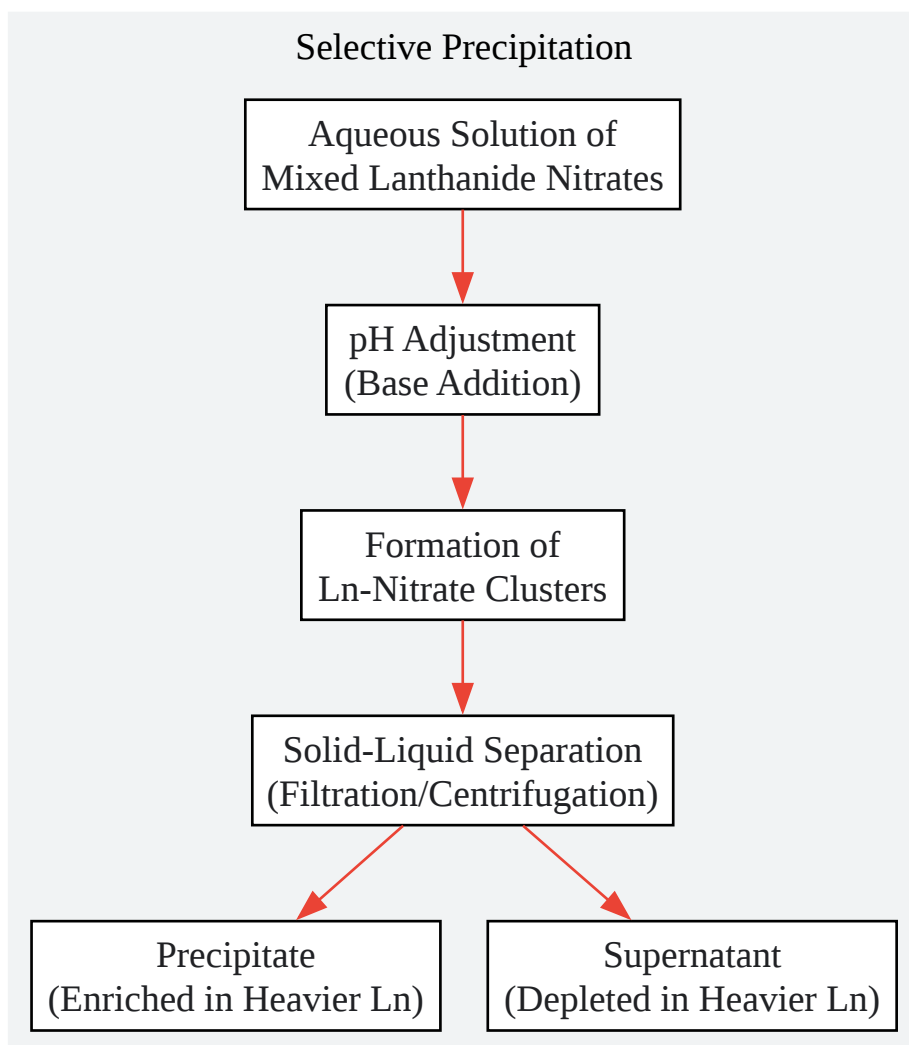
- **Solution Preparation:** A solution containing a mixture of lanthanide nitrates (e.g., $\text{Eu}(\text{NO}_3)_3$ and $\text{Tb}(\text{NO}_3)_3$) is prepared in a water/ethanol mixture.
- **pH Adjustment:** The pH of the solution is carefully adjusted by the dropwise addition of a base (e.g., 0.5 M NaOH) to induce precipitation.
- **Precipitate Collection:** The resulting precipitate is collected by filtration or centrifugation.
- **Analysis:** The composition of the lanthanides in the initial solution and in the precipitate is determined using ICP-MS to calculate separation factors.

Table 3: Separation of Tb and Eu via Selective Precipitation[11]

Initial Molar Ratio (Tb:Eu)	Final Molar Ratio in Precipitate (Tb:Eu)
75:25	80:20
57:43	65:35
33:66	40:60
25:75	28:72

Note: The data indicates a preferential incorporation of Tb (a heavier lanthanide) over Eu into the precipitated solid.

The logical flow of selective precipitation is shown below.



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Selective Precipitation

Conclusion

The separation of lanthanides in nitrate-based systems can be achieved through various techniques, each with its own advantages and specific applications. Solvent extraction with quaternary ammonium salts offers a unique "negative sequence" separation, favoring the extraction of lighter lanthanides. Ion exchange chromatography provides high-purity separations based on the differential stability of lanthanide complexes with an eluent. Selective precipitation of lanthanide-nitrate clusters is a promising approach that leverages differences in cluster formation to separate heavier from lighter lanthanides. The choice of method depends on the desired purity, scale of operation, and the specific lanthanides to be separated.

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